

Application Note: Preparation of AZ0108 Stock Solution with DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AZ0108
Cat. No.: B10774882

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This document provides a comprehensive guide and detailed protocol for the preparation, handling, and storage of stock solutions of **AZ0108** using dimethyl sulfoxide (DMSO). **AZ0108** is a potent and orally bioavailable inhibitor of Poly(ADP-ribose) polymerase (PARP) enzymes, particularly PARP1, PARP2, and PARP6.[1][2][3] It is a valuable tool for in vitro and in vivo studies investigating the biological consequences of PARP inhibition, such as its role in blocking centrosome clustering in cancer cells.[1][2] Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Quantitative Data Summary

It is imperative to use the specific data provided by the supplier on the Certificate of Analysis (CoA) or technical data sheet for the exact lot of **AZ0108** being used. The table below summarizes the key properties of **AZ0108**.

Table 1: Physicochemical and Potency Data for **AZ0108**

Property	Value	Source / Notes
Molecular Formula	C ₂₄ H ₂₀ F ₄ N ₆ O ₂	[1]
Molecular Weight	500.45 g/mol	[1]
Solubility in DMSO	≥20 mg/mL (Estimated)	While specific data is not available, similar small molecules have at least this solubility.[4] Always consult the manufacturer's data sheet.
IC ₅₀ (PARP1)	<0.03 μM	[1][3]
IC ₅₀ (PARP2)	<0.03 μM	[1][3]
IC ₅₀ (PARP6)	0.083 μM	[1][3]
EC ₅₀ (Centrosome Clustering)	0.053 μM	[1][3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM AZ0108 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution, a common concentration for laboratory use.

2.1 Materials

- **AZ0108** powder (CAS: 1825345-52-5)
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Calibrated analytical balance
- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Precision pipettes and sterile, filtered pipette tips
- Vortex mixer

- Sonicator water bath (optional)
- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, lab coat

2.2 Procedure

- Pre-calculation: Before weighing, calculate the required mass of **AZ0108** using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Desired Volume (L)} \times 1000 \text{ (mg/g)}$
 - Example for 1 mL of 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 500.45 \text{ g/mol} \times 0.001 \text{ L} \times 1000 = 5.0045 \text{ mg}$
- Weighing: Tare a sterile vial on the analytical balance. Carefully weigh out the calculated mass (e.g., 5.00 mg) of **AZ0108** powder and add it to the vial.
- Solvent Addition: Using a precision pipette, add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the vial containing the **AZ0108** powder.
- Dissolution:
 - Securely cap the vial.
 - Vortex the mixture for 2-3 minutes until the powder is completely dissolved.
 - Visually inspect the solution against a light source to ensure it is clear and free of any particulate matter.
 - If dissolution is slow, sonicate the vial in a water bath for 5-10 minutes.^[5] Gentle warming to 37°C can also be used, but first, confirm compound stability at this temperature from the supplier's data sheet.^[5]
- Aliquoting and Storage:

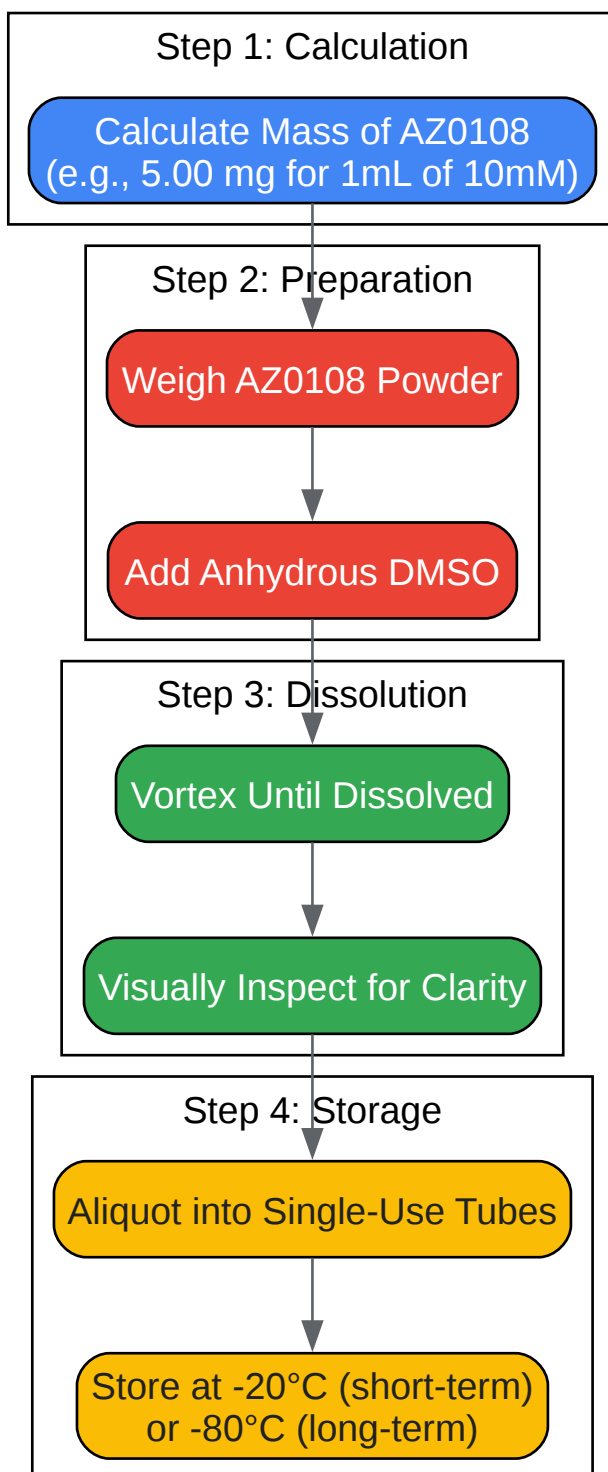
- To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile tubes.[5][6]
- Store the powder at -20°C for up to 3 years.[6]
- Store the DMSO stock solution aliquots at -80°C for long-term storage (≥ 6 months) or at -20°C for short-term storage (≤ 1 month).[5][6] Ensure vials are tightly sealed to prevent absorption of water.

Protocol 2: Preparation of Working Solutions in Cell Culture Medium

2.3 Procedure

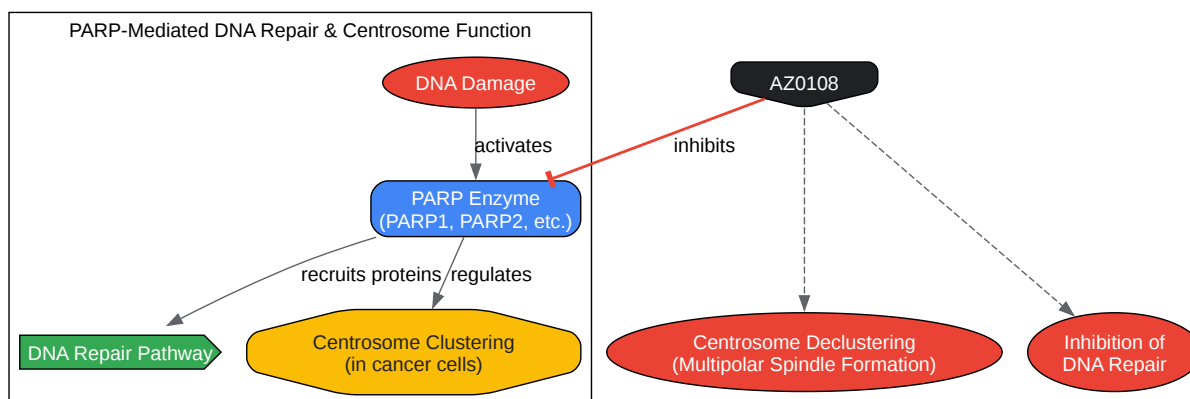
- Thaw Stock: Thaw a single aliquot of the 10 mM **AZ0108** stock solution at room temperature.
- Dilution: Serially dilute the stock solution into pre-warmed cell culture medium to achieve the desired final concentration.
- DMSO Concentration Control: Ensure the final concentration of DMSO in the cell culture medium is less than 0.5%, and ideally at or below 0.1%, to avoid solvent-induced cytotoxicity.[6][7]
- Vehicle Control: Always include a vehicle control in your experiments, which consists of cell culture medium containing the same final concentration of DMSO as the experimental samples.[6]

Mandatory Visualizations



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Caption: Workflow for the preparation of an **AZ0108** stock solution.



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Caption: Simplified pathway of **AZ0108** action on PARP and cellular processes.

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References

- 1. bocsci.com [bocsci.com]
- [2. Discovery of AZ0108, an orally bioavailable phthalazinone PARP inhibitor that blocks centrosome clustering - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. VU0238429 DMSO = 20mg/mL 1160247-92-6 [sigmaaldrich.com]
- 5. benchchem.com [benchchem.com]

- [6. medchemexpress.cn \[medchemexpress.cn\]](https://www.medchemexpress.cn)
- [7. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- To cite this document: BenchChem. [Application Note: Preparation of AZ0108 Stock Solution with DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10774882/docs#application-note-preparation-of-az0108-stock-solution-with-dms0\]](https://www.benchchem.com/product/b10774882/docs#application-note-preparation-of-az0108-stock-solution-with-dms0)

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